

CAS number and molecular weight of 5-hydroxy-L-norvaline

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Compound of Interest

Compound Name: (R)-2-Amino-5-hydroxypentanoic acid

Cat. No.: B1515800

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Technical Guide: 5-hydroxy-L-norvaline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the available physicochemical data for 5-hydroxy-L-norvaline, a derivative of the amino acid L-norvaline. This document is intended for researchers, scientists, and professionals in drug development who require accurate, foundational information on this compound.

Core Physicochemical Data

5-hydroxy-L-norvaline, also known by its systematic name (2S)-2-amino-5-hydroxypentanoic acid, is a distinct chemical entity.^[1] The fundamental quantitative data for this compound are summarized in the table below for ease of reference.

| Parameter | Value | Source |
|-------------------|--------------|--|
| CAS Number | 6152-89-2 | ^[2] ^[3] ^[4] |
| Molecular Weight | 133.15 g/mol | ^[1] ^[3] |
| Molecular Formula | C5H11NO3 | ^[1] ^[3] |

Experimental and Biological Data Notice

As of the date of this publication, a comprehensive search of publicly available scientific literature and chemical databases has revealed a notable scarcity of in-depth technical data for 5-hydroxy-L-norvaline. Specifically, detailed experimental protocols for its synthesis or use in biological assays, as well as elucidated signaling pathways in which it may be involved, are not readily available.

The scientific community's focus has been more directed towards its parent compound, L-norvaline. While structurally related, it is crucial to emphasize that the biological activities and mechanisms of action of L-norvaline cannot be directly extrapolated to 5-hydroxy-L-norvaline without dedicated experimental validation.

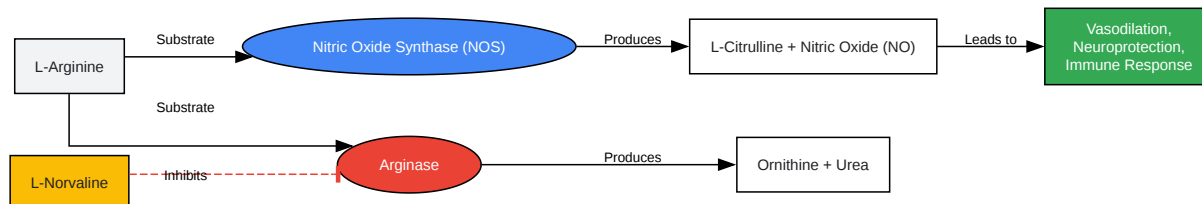
Research Context: The Parent Compound, L-Norvaline

To provide a broader context for researchers interested in 5-hydroxy-L-norvaline, this section briefly outlines the known biological activities of L-norvaline. This information is presented for contextual purposes only and should not be interpreted as being representative of 5-hydroxy-L-norvaline.

L-norvaline is recognized primarily as an inhibitor of the enzyme arginase.[5][6] Arginase inhibition can lead to an increase in the bioavailability of L-arginine, a substrate for nitric oxide synthase (NOS). Consequently, this can enhance the production of nitric oxide (NO), a critical signaling molecule in various physiological processes, including vasodilation and immune responses.[5]

Due to its role as an arginase inhibitor, L-norvaline has been investigated for its potential therapeutic effects in conditions associated with endothelial dysfunction and reduced NO bioavailability, such as hypertension. Studies have also explored its neuroprotective potential, particularly in the context of Alzheimer's disease, where it has been shown to reduce amyloid-beta deposition and neuroinflammation in animal models.[7]

The primary signaling pathway influenced by L-norvaline is depicted in the diagram below, illustrating its mechanism as an arginase inhibitor.



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References

- 1. L-Pentahomoserine | C₅H₁₁NO₃ | CID 5287587 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. (S)-2-Amino-5-hydroxypentanoic acid 95% | CAS: 6152-89-2 | AChemBlock [achemblock.com]
- 4. Hydroxyaminovaleric acid - Wikipedia [en.wikipedia.org]
- 5. Norvaline Reduces Blood Pressure and Induces Diuresis in Rats with Inherited Stress-Induced Arterial Hypertension - PMC [pmc.ncbi.nlm.nih.gov]
- 6. caymanchem.com [caymanchem.com]
- 7. medchemexpress.com [medchemexpress.com]
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